

Application Notes and Protocols: Safe Handling and Storage of 3-Isothiazolemethanamine

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Compound of Interest

Compound Name: 3-Isothiazolemethanamine

Cat. No.: B1344294

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures and safety information for the handling and storage of **3-Isothiazolemethanamine** (CAS No. 40064-68-4). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Hazard Identification and Classification

3-Isothiazolemethanamine is a hazardous chemical with multiple classifications. It is crucial to be fully aware of its potential dangers before handling.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.[1]
Acute Toxicity, Dermal	Category 3 / 5	H311: Toxic in contact with skin. / H313: May be harmful in contact with skin.[2]
Acute Toxicity, Inhalation	Category 2	H330: Fatal if inhaled.
Skin Corrosion/Irritation	Category 1A / 1B	H314: Causes severe skin burns and eye damage.[1]
Serious Eye Damage/Irritation	Category 1 / 2A	H318: Causes serious eye damage.[1] / H319: Causes serious eye irritation.[2][3]
Skin Sensitization	Category 1 / 1A	H317: May cause an allergic skin reaction.[1]
Aquatic Hazard (Acute)	Category 1	H400: Very toxic to aquatic life. [1]
Aquatic Hazard (Chronic)	Category 1 / 4	H410: Very toxic to aquatic life with long lasting effects.[1] / H413: May cause long lasting harmful effect to aquatic life.[2]
Other Hazards	-	Corrosive to the respiratory tract.[2][4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Isothiazolemethanamine** is provided below.

Property	Value
Molecular Formula	C4H6N2S[3]
Molecular Weight	114.17 g/mol [3]
Boiling Point	120 °C[3][5]
Density	1.239 g/cm ³ [3][5]
Flash Point	27 °C[3][5]
pKa	7.62 ± 0.29 (Predicted)[3][5]

Experimental Protocols

Protocol 1: General Handling and Personal Protective Equipment (PPE)

This protocol outlines the necessary steps for safely handling **3-Isothiazolemethanamine** in a laboratory setting.

Methodology:

- Work Area Preparation:
 - All handling of **3-Isothiazolemethanamine** must be conducted within a certified chemical fume hood.
 - Ensure the work area is clean and free of incompatible materials, particularly strong oxidizing agents.[4]
 - An emergency eyewash station and safety shower must be readily accessible.
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear nitrile rubber gloves (material thickness >0.1 mm).[6] Inspect gloves for any signs of degradation or puncture before use.
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.[1][2]

- Skin and Body Protection: Wear a chemically resistant lab coat, long pants, and closed-toe shoes. For operations with a higher risk of splashing, consider a chemical-resistant apron or suit.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, a self-contained breathing apparatus (SCBA) is required.^[6]
- Handling Procedure:
 - Do not eat, drink, or smoke in the handling area.^{[1][2][6]}
 - Wash hands thoroughly after handling the compound.^{[1][2][4]}
 - Avoid direct contact with skin, eyes, and clothing.^{[4][6]}
 - Do not breathe dust, fumes, gas, mist, vapors, or spray.^{[1][4]}
 - Keep the container tightly closed when not in use.^[4]

Protocol 2: First Aid Procedures

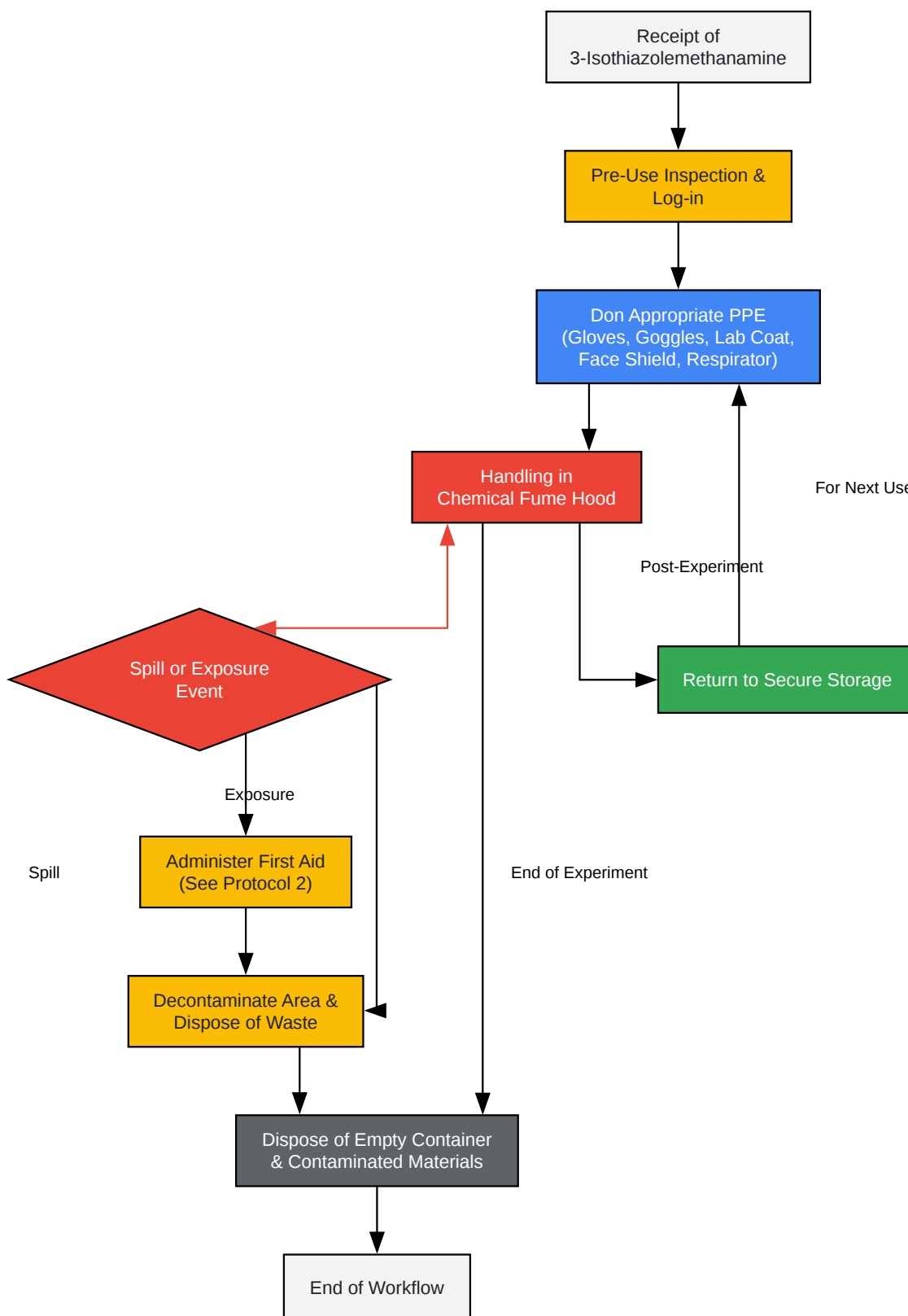
Immediate and appropriate first aid is critical in the event of exposure.

Methodology:

- General Advice:
 - Move the victim to a safe area.
 - Immediately call a POISON CENTER or doctor.^{[1][4]}
 - Show the Safety Data Sheet (SDS) to the medical personnel.^[4]
- In Case of Inhalation:
 - Remove the person to fresh air and keep them comfortable for breathing.^{[1][2][4]}
 - If breathing has stopped, perform artificial respiration.^[2]

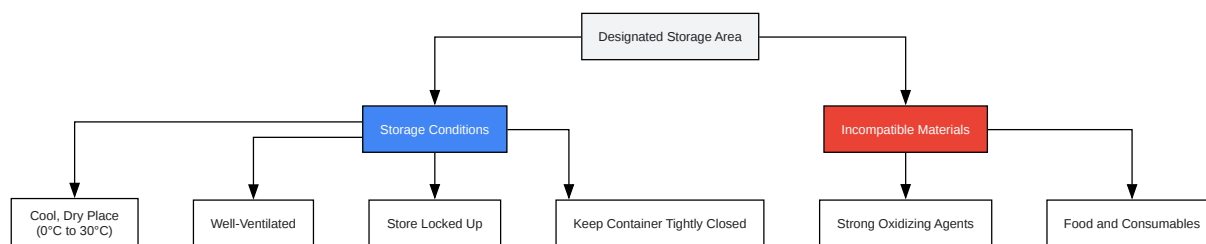
- Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- In Case of Skin Contact:
 - Immediately take off all contaminated clothing.[\[1\]](#)[\[4\]](#)
 - Rinse the skin with plenty of water/shower for at least 15 minutes.[\[1\]](#)[\[4\]](#)
 - If skin irritation or a rash occurs, get medical advice/attention.[\[1\]](#)
 - Wash contaminated clothing before reuse.[\[1\]](#)
- In Case of Eye Contact:
 - Rinse cautiously with water for several minutes.[\[1\]](#)[\[2\]](#)
 - Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)[\[2\]](#)
 - Seek immediate medical attention from an ophthalmologist.
- In Case of Ingestion:
 - Rinse mouth with water.[\[1\]](#)[\[2\]](#)[\[4\]](#)
 - Do NOT induce vomiting.[\[1\]](#)[\[4\]](#)
 - If the person is conscious, give two glasses of water to drink.
 - Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Diagrams



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Caption: Workflow for the safe handling of **3-Isothiazolemethanamine**.



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Caption: Storage procedures for **3-Isothiazolemethanamine**.

Storage and Disposal

Protocol 3: Storage Procedures

Proper storage is essential to maintain the chemical's stability and prevent hazardous situations.

Methodology:

- Storage Location:
 - Store in a designated corrosives area.[4]
 - The storage area must be cool, dry, and well-ventilated.[4][6] Recommended temperature is between 0 °C and 30 °C.[6]
 - Store in a locked-up area to restrict access.[1][4]
- Container:
 - Keep the original container tightly sealed.[4][6]
 - For enhanced stability, consider storing under an inert atmosphere.[4]

- Incompatible Materials:
 - Store away from strong oxidizing agents.[4]
 - Do not store with food or other consumables.[6]

Protocol 4: Disposal Procedures

All waste materials must be treated as hazardous waste.

Methodology:

- Waste Collection:
 - Collect all waste, including empty containers, contaminated PPE, and spill cleanup materials, in a designated and properly labeled hazardous waste container.
- Disposal:
 - Dispose of contents and container to an approved waste disposal plant (TSDF).[1][2][4]
 - Do not allow the product to enter drains, surface water, or ground water.[6]
 - Avoid release to the environment.[1][2] Collect any spillage.[1]

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